

Performance analysis of Disperse Red 177 vs Disperse Red 60

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Compound of Interest

Compound Name: Disperse Red 177

Cat. No.: B1581144

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Performance Showdown: Disperse Red 177 vs. Disperse Red 60

For Immediate Publication

A Comparative Guide for Researchers and Drug Development Professionals

This guide provides a detailed, data-driven comparison of two widely used red disperse dyes: **Disperse Red 177** and Disperse Red 60. Understanding the distinct performance characteristics of these dyes is crucial for researchers, scientists, and professionals in fields requiring high-performance colorants, including textile science and specialized industrial applications. This document outlines their key physicochemical properties, comparative performance data, and the standardized experimental protocols used for their evaluation.

Physicochemical Properties

Disperse Red 177 and Disperse Red 60 belong to different chemical classes, which fundamentally influences their application and performance profiles. **Disperse Red 177** is a monoazo dye, while Disperse Red 60 is an anthraquinone dye.^[1] This structural difference is a key determinant of their tinctorial strength, fastness properties, and overall stability.

Property	Disperse Red 177	Disperse Red 60
Chemical Class	Single Azo	Anthraquinone
C.I. Name	Disperse Red 177	Disperse Red 60
CAS Number	58051-98-2	17418-58-5[2][3]
Molecular Formula	C ₂₀ H ₁₈ N ₆ O ₄ S[4]	C ₂₀ H ₁₃ NO ₄ [3]
Molecular Weight	438.46 g/mol [4]	331.32 g/mol [3]
Appearance	Red powder	Fine, deep-red powder[2]
Solubility	Insoluble in water	Insoluble in water[2]

Comparative Performance Analysis

The selection of a disperse dye is heavily reliant on its fastness properties, which dictate the durability and longevity of the color in its final application. The following table summarizes the key performance indicators for **Disperse Red 177** and Disperse Red 60, based on standardized testing methodologies. It is important to note that performance can vary depending on the substrate, dyeing process, and concentration of the dye.

Performance Metric	Disperse Red 177	Disperse Red 60
Light Fastness (Xenon Arc)	4-5[5]	6
Wash Fastness (Staining)	4-5[5]	4-5
Sublimation Fastness	4-5[5]	4-5
Rubbing Fastness	4-5[5]	Not specified

From the available data, Disperse Red 60, an anthraquinone dye, exhibits superior lightfastness compared to the monoazo **Disperse Red 177**. Both dyes demonstrate good to excellent wash and sublimation fastness, making them suitable for applications requiring resistance to laundering and heat.

Experimental Protocols

The performance data presented is determined by standardized experimental methods. Below are detailed protocols for the key fastness tests.

Light Fastness (Based on AATCC Test Method 16.3)

This test evaluates the resistance of the dyed material to fading when exposed to an artificial light source that simulates natural sunlight.

- **Specimen Preparation:** A sample of the dyed fabric is prepared according to the standard's specifications.
- **Apparatus:** A xenon arc lamp weathering apparatus is utilized as the light source.[6]
- **Procedure:** The specimen is exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity. The exposure is carried out for a specified duration or until a certain level of fading is observed in a standard reference fabric (blue wool) exposed simultaneously.[7]
- **Evaluation:** The change in color of the exposed specimen is assessed by comparing it with an unexposed sample using the AATCC Gray Scale for Color Change. The degree of fading is rated on a scale of 1 to 5, where a higher number indicates better light fastness.

Wash Fastness (Based on AATCC Test Method 61)

This method assesses the resistance of the dye to desorption and abrasion during laundering.

- **Specimen Preparation:** A specimen of the dyed fabric is stitched together with a multifiber test fabric containing strips of various common fibers (e.g., cotton, wool, polyester, nylon, acetate).[8]
- **Apparatus:** A launder-ometer or a similar accelerated laundering machine is used.[9]
- **Procedure:** The composite specimen is placed in a stainless-steel container with a specified volume of a standardized detergent solution and stainless-steel balls to simulate mechanical action. The container is then agitated in the launder-ometer at a specified temperature and for a specific duration to simulate multiple home launderings.[9]

- **Evaluation:** After the test, the specimen is rinsed and dried. The change in color of the specimen is evaluated using the Gray Scale for Color Change, and the staining on each fiber of the multifiber test fabric is assessed using the Gray Scale for Staining. Ratings are on a scale of 1 to 5, with a higher number indicating better fastness.[\[9\]](#)

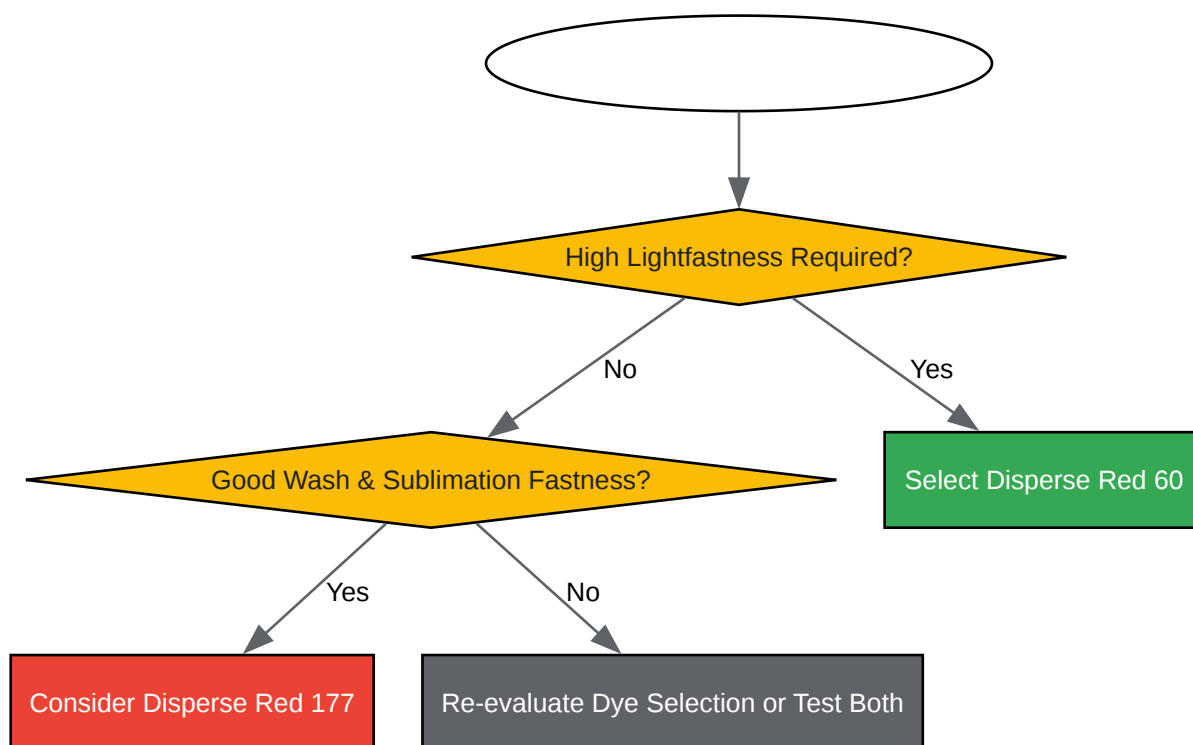
Sublimation Fastness (Based on AATCC Test Method 117)

This test determines the resistance of the dye to sublimation, which is the direct transition from a solid to a gaseous state, often induced by heat.

- **Specimen Preparation:** A sample of the dyed fabric is prepared.[\[10\]](#)
- **Apparatus:** A sublimation fastness tester or a scorch tester with precisely controlled heating plates is used.[\[10\]](#)[\[11\]](#)
- **Procedure:** The dyed specimen is placed between two undyed fabrics and subjected to a specific temperature and pressure for a set duration using the heating plates.[\[10\]](#) Common test conditions for disperse dyes are 150°C, 180°C, and 210°C for 30 seconds.[\[10\]](#)
- **Evaluation:** The change in color of the original specimen and the degree of staining on the adjacent undyed fabrics are evaluated using the respective Gray Scales. The ratings are on a scale of 1 to 5, where a higher number indicates better resistance to sublimation.

Process Visualization

To aid in the selection process between these two dyes, the following diagram illustrates a logical workflow based on key performance requirements.



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References

- 1. Disperse Red 60|Anthraquinone Dye for Research [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. Disperse Red 60 | 17418-58-5 | FD40629 | Biosynth [biosynth.com]
- 4. China Biggest Disperse Red 177 Polyester Dye Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 5. 58051-98-2 | Disperse Red 177 C.I.Disperse Red 177 | Colorcom Group [colorcominternational.com]
- 6. blog.qima.com [blog.qima.com]
- 7. micomlab.com [micomlab.com]

- 8. benchchem.com [benchchem.com]
- 9. microbe-investigations.com [microbe-investigations.com]
- 10. textilelearner.net [textilelearner.net]
- 11. AATCC 117/AATCC 133 Color Fastness to Scorch and Sublimation [darongtester.com]
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